

Pd(Xantphos)Cl₂ molecular weight and formula

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Compound of Interest

Compound Name: Pd(Xantphos)Cl₂

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In-Depth Technical Guide: Pd(Xantphos)Cl₂

This guide provides a detailed overview of the chemical and physical properties of Dichloro[9,9-dimethyl-4,5-bis(diphenylphosphino)xanthene]palladium(II), commonly known as Pd(Xantphos)Cl₂. It is intended for researchers, scientists, and professionals in the field of drug development and catalysis.

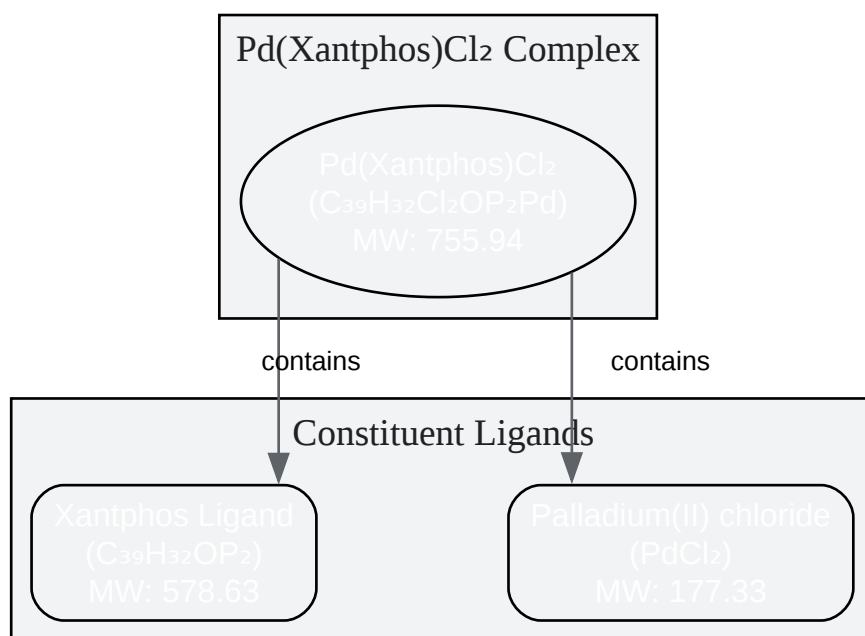
Quantitative Data Summary

The following table summarizes the key quantitative data for Pd(Xantphos)Cl₂ and its constituent ligands.

Compound/Ligand	Chemical Formula	Molecular Weight (g/mol)
Pd(Xantphos)Cl ₂	C ₃₉ H ₃₂ Cl ₂ OP ₂ Pd	755.94[1][2][3]
Xantphos	C ₃₉ H ₃₂ OP ₂	578.63
Palladium(II) chloride	PdCl ₂	177.33[4][5]

Molecular Structure and Components

Pd(Xantphos)Cl₂ is a coordination complex consisting of a central palladium atom coordinated to a Xantphos ligand and two chloride ligands. The Xantphos ligand is a bidentate phosphine ligand known for its large bite angle, which influences the geometry and reactivity of the complex.



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Caption: Molecular composition of Pd(Xantphos)Cl₂.

Experimental Protocols

Detailed experimental protocols for the synthesis and application of Pd(Xantphos)Cl₂ are extensive and varied, depending on the specific reaction. However, a general procedure for its use in a cross-coupling reaction is outlined below. This is a representative protocol and may require optimization for specific substrates.

Representative Protocol: Suzuki-Miyaura Cross-Coupling

- **Reaction Setup:** To an oven-dried Schlenk flask, add the aryl halide (1.0 mmol), boronic acid (1.2 mmol), and base (e.g., K₂CO₃, 2.0 mmol).
- **Catalyst Addition:** Add Pd(Xantphos)Cl₂ (0.01-1 mol%).
- **Solvent Addition:** Add the desired solvent (e.g., toluene, dioxane, or a mixture with water, 5 mL).

- **Degassing:** Degas the reaction mixture by bubbling with an inert gas (e.g., argon or nitrogen) for 15-30 minutes.
- **Reaction:** Heat the reaction mixture to the desired temperature (typically 80-110 °C) and stir for the required time (2-24 hours), monitoring by TLC or GC/MS.
- **Workup:** After cooling to room temperature, quench the reaction with water and extract the product with an organic solvent (e.g., ethyl acetate).
- **Purification:** Dry the combined organic layers over anhydrous Na₂SO₄, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.

The Xantphos ligand itself is prepared by the di-lithiation of 9,9-dimethylxanthene followed by treatment with chlorodiphenylphosphine.[6]

Applications in Research and Development

Pd(Xantphos)Cl₂ is a versatile and widely used catalyst in organic synthesis, particularly in palladium-catalyzed cross-coupling reactions.[7] Its applications are crucial in the synthesis of complex organic molecules, including active pharmaceutical ingredients. The Xantphos ligand's wide bite angle often imparts high catalytic activity and selectivity.[6] Common applications include:

- Suzuki-Miyaura coupling[8]
- Buchwald-Hartwig amination[8]
- Heck reaction
- Sonogashira coupling
- Stille coupling

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